

The Strategic Utility of 5-Chloro-2-iodoanisole in Modern Organic Synthesis

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Compound of Interest

Compound Name: 5-Chloro-2-iodoanisole

Cat. No.: B1591337

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Versatile Building Block

In the landscape of modern organic chemistry, particularly within the realm of pharmaceutical and materials science, the strategic deployment of highly functionalized aromatic building blocks is paramount. **5-Chloro-2-iodoanisole**, a halogenated anisole derivative, has emerged as a pivotal intermediate, offering a unique combination of reactive sites that enable complex molecular architectures. Its structure, featuring a methoxy group and two distinct halogen atoms—chlorine and iodine—on a benzene ring, provides chemists with a versatile platform for sequential and site-selective cross-coupling reactions. This guide offers an in-depth exploration of the chemical properties, structure, synthesis, and reactivity of **5-Chloro-2-iodoanisole**, with a focus on its practical applications in drug discovery and development.

Core Chemical and Physical Properties

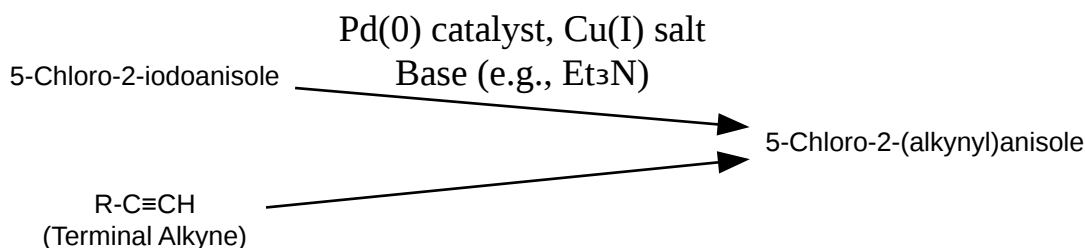
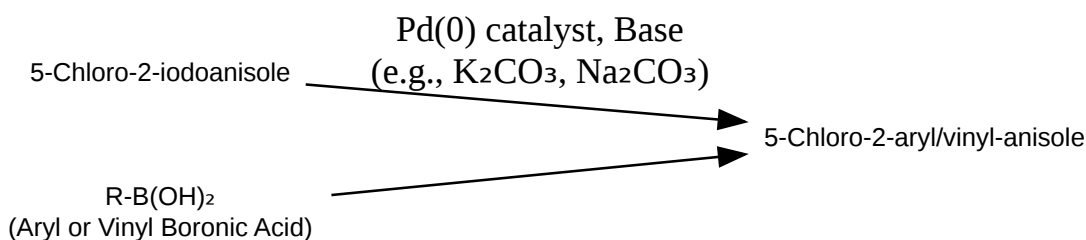
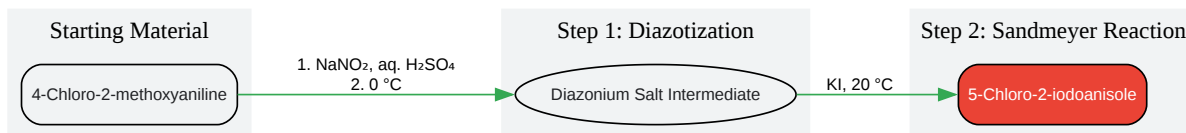
5-Chloro-2-iodoanisole is a clear, lime-to-lemon-colored liquid at room temperature.^[1] A comprehensive summary of its key physical and chemical properties is presented in Table 1. The presence of both chlorine and iodine atoms, along with the electron-donating methoxy group, imparts a unique electronic and steric profile to the molecule, influencing its reactivity and physical characteristics.

Table 1: Physicochemical Properties of **5-Chloro-2-iodoanisole**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₆ ClIO	[2][3]
Molecular Weight	268.48 g/mol	[1][3]
CAS Number	755027-21-5	[1][2]
Appearance	Clear, lime/lemon liquid	[1]
Density	1.8 ± 0.1 g/cm ³	[2][4]
Boiling Point	269.1 ± 25.0 °C at 760 mmHg	[2]
Melting Point	20 °C	[1][4]
Flash Point	116.5 ± 23.2 °C	[2]
Refractive Index	1.604	[2][4]
LogP (predicted)	3.2 - 4.03	[2][5]
InChI Key	ONMMXQOCWXUHJK- UHFFFAOYSA-N	[2][5]

Molecular Structure and Spectroscopic Profile

The structure of **5-Chloro-2-iodoanisole** is defined by a benzene ring substituted with a methoxy group at position 1, an iodine atom at position 2, and a chlorine atom at position 5. This substitution pattern is crucial for its utility in synthesis, as the differential reactivity of the C-I and C-Cl bonds can be exploited for selective transformations.



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